

Esmolol-d7 Hydrochloride: A Technical Safety Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Esmolol-d7 Hydrochloride

Cat. No.: B584036

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Introduction: **Esmolol-d7 hydrochloride** is the deuterated form of Esmolol hydrochloride, a short-acting beta-1 adrenergic receptor antagonist. In research and development, Esmolol-d7 HCl is primarily utilized as an internal standard for the quantification of esmolol in biological samples via mass spectrometry. Given its handling in laboratory settings, a thorough understanding of its safety profile is paramount for researchers, scientists, and drug development professionals.

Comprehensive safety data specific to **Esmolol-d7 hydrochloride** is limited. Therefore, this guide is principally based on the safety information for its non-deuterated analogue, Esmolol hydrochloride (CAS No: 81161-17-3), assuming a similar toxicological profile. Deuterium labeling is generally not expected to alter the core toxicological properties of a molecule.

Hazard Identification and Classification

Esmolol hydrochloride is classified as a hazardous substance under the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. Some suppliers classify it as acutely toxic and a serious eye irritant.^[1]

Table 1: GHS Classification for Esmolol Hydrochloride

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed[2]
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin[2]
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled
Serious Eye Damage/Eye Irritation	Category 2A/2	H319: Causes serious eye irritation[1][3][4]

Table 2: GHS Hazard and Precautionary Statements

Type	Code	Statement
Hazard	H301+H311+H331	Toxic if swallowed, in contact with skin or if inhaled.
H319	Causes serious eye irritation. [1][4]	
Precautionary	P261	Avoid breathing dust/fume/gas/mist/vapours/spray.
P264	Wash hands thoroughly after handling.[1][4]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.[1][4]	
P301+P310	IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.	
P302+P352	IF ON SKIN: Wash with plenty of water.	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][4]	
P337+P313	If eye irritation persists: Get medical advice/attention.[1]	

Physical and Chemical Properties

Esmolol hydrochloride is a white to off-white crystalline powder.[5][6] It is relatively hydrophilic, being very soluble in water and freely soluble in alcohol.[5]

Table 3: Physical and Chemical Data

Property	Esmolol-d7 Hydrochloride	Esmolol Hydrochloride
CAS Number	1346598-13-7	81161-17-3
Molecular Formula	C ₁₆ H ₁₈ D ₇ NO ₄ • HCl	C ₁₆ H ₂₆ ClNO ₄ [4] [7]
Molecular Weight	338.9 g/mol	331.83 g/mol [4] [7]
Melting Point	Not determined	89.0-90.6 °C [7]
Boiling Point	Not determined	Not determined
Flash Point	Not applicable	Not applicable [7]
Solubility in Water	Not determined	12 mg/mL [7]
Partition Coefficient (n-octanol/water)	Not determined	0.42 (at pH 7.0) [5] [6]

Toxicological Data

The toxicological properties of **Esmolol-d7 hydrochloride** have not been fully investigated. The data below is for Esmolol hydrochloride. Accidental ingestion may be damaging to the health of an individual.[\[6\]](#) Side effects can include nausea, vomiting, dizziness, low blood pressure (hypotension), and a slow heart rate (bradycardia).[\[6\]](#)[\[8\]](#)

Table 4: Acute Toxicity of Esmolol Hydrochloride

Test	Species	Route	Value	Reference
LD50	Rat	Intravenous	71 mg/kg	[8]
LD50	Mouse	Intravenous	71 mg/kg	[6]
LD50	Mouse	Intravenous	93 mg/kg	[8]
LD50	Rabbit	Intravenous	40 mg/kg	[8]
LD50	Dog	Intravenous	32 mg/kg	[8]

Reproductive Toxicity: In animal studies, high doses of esmolol hydrochloride administered to pregnant rats showed no signs of embryotoxicity or teratogenicity. However, in rabbits, doses

approximately 2.7 times the maximum human maintenance dose resulted in minimal maternal toxicity and an increase in fetal resorptions.[9]

Experimental Protocols

The safety data sheets and product information pages that cite toxicological data, such as the LD50 values listed above, do not provide detailed experimental methodologies. These studies are typically conducted by the manufacturer or specialized laboratories following standardized guidelines.

For context, a general protocol for an acute intravenous toxicity study (approximating an LD50 determination) in rats is described below, based on international guidelines like those from the OECD.[10]

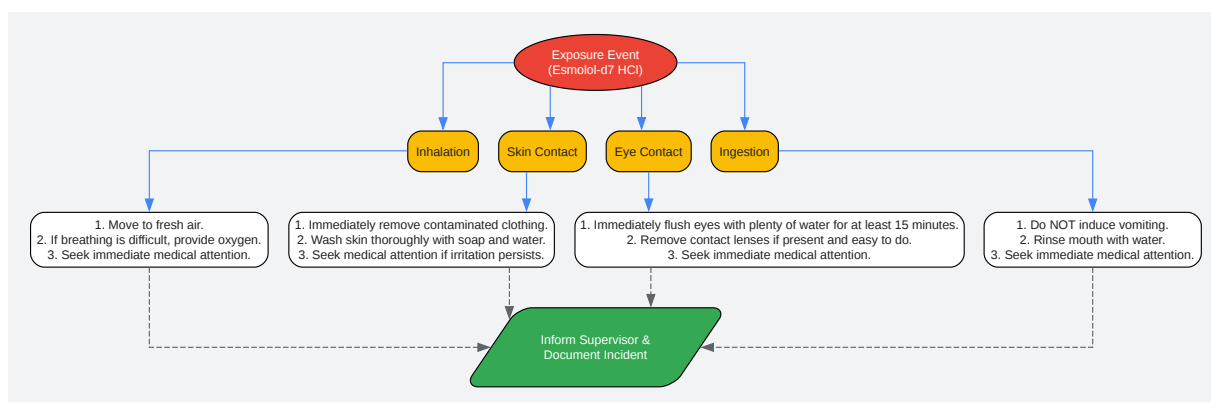
General Protocol: Acute Single-Dose Intravenous Toxicity Study in Rats

- **Objective:** To determine the acute toxicity and estimate the median lethal dose (LD50) of a substance after a single intravenous administration.
- **Test System:** Healthy, young adult Sprague Dawley rats, typically 8-12 weeks old. Animals are randomized into treatment and control groups.[10]
- **Housing and Diet:** Animals are housed in controlled conditions (temperature, humidity, light cycle) with free access to standard laboratory diet and water.
- **Dose Formulation:** The test substance (Esmolol hydrochloride) is dissolved in a suitable vehicle (e.g., sterile saline) to the desired concentrations.[10]
- **Administration:**
 - A single dose is administered via intravenous injection (e.g., into the tail vein).
 - The volume administered is based on the individual animal's body weight on the day of dosing.[10]
 - A control group receives the vehicle only.

- Multiple dose groups are used with a geometric progression of doses to identify a dose range that causes mortality.
- Observation Period: Animals are observed for a period of up to 14 days post-administration. [\[10\]](#)
- Parameters Monitored:
 - Mortality/Viability: Checked at least twice daily.
 - Clinical Signs: Detailed observations for signs of toxicity are made shortly after dosing and then daily. Signs may include changes in skin, fur, eyes, respiration, and behavior (e.g., somnolence, convulsions). [\[6\]](#)
 - Body Weight: Measured prior to dosing and at regular intervals throughout the observation period.
- Necropsy: All animals (including those that die during the study and those euthanized at the end) undergo a gross necropsy to examine for any pathological changes to organs and tissues.
- Data Analysis: The LD50 value is calculated using appropriate statistical methods (e.g., Probit analysis) based on the mortality data across the different dose groups.

Mandatory Visualization

The following diagram illustrates a logical workflow for emergency response following an accidental exposure to **Esmolol-d7 hydrochloride** in a laboratory setting.



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Caption: Emergency first aid workflow for Esmolol-d7 HCl exposure.

Safe Handling and Storage

Handling:

- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves, safety goggles or face shield, and a lab coat.[3][7]
- Ventilation: Use in a well-ventilated area. For procedures that may generate dust, use a fume hood or other local exhaust ventilation.[4][8]
- Hygiene: Avoid contact with skin, eyes, and clothing.[3] Wash hands thoroughly after handling.[8] Avoid breathing in dust.

Storage:

- Temperature: Store in a cool, dry place. Recommended storage temperatures vary by supplier, with common recommendations being refrigerated at 2-8°C[7] or at a controlled room temperature of 20° to 25°C (68° to 77°F).[8]
- Conditions: Keep the container tightly closed and protect from freezing.[8]
- Incompatibilities: Avoid contact with strong oxidizing agents and strong acids.[3][6]

First Aid Measures

- Inhalation: Remove the victim to fresh air. If breathing is difficult or irregular, provide artificial respiration or oxygen. Seek immediate medical attention.[1]
- Skin Contact: Immediately remove any contaminated clothing. Wash the affected area thoroughly with soap and plenty of water.[1] Seek medical attention if irritation develops or persists.
- Eye Contact: Immediately flush the eyes with large amounts of running water for at least 15 minutes, holding the eyelids open.[1][8] Remove contact lenses if it is safe to do so.[8] Persistent irritation requires immediate medical attention.[1][8]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. [4] Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[8]

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